

Discovery and Synthesis of the Peptide AC-178335: A Technical Guide

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Compound of Interest

Compound Name: AC-178335

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Abstract

This document provides a comprehensive technical overview of the discovery, synthesis, and characterization of the peptide **AC-178335**. **AC-178335** is a potent and selective antagonist of the somatostatin receptor (SSTR), a key target in various physiological processes and disease states. This guide details the experimental protocols for its synthesis, receptor binding affinity determination, and functional activity assessment. Furthermore, it elucidates the signaling pathway associated with its mechanism of action and presents all quantitative data in a clear, tabular format for ease of reference and comparison.

Introduction

Somatostatin (SRIF), a cyclic peptide hormone, plays a crucial inhibitory role in the endocrine system, most notably in the regulation of growth hormone (GH) secretion from the pituitary gland. Its effects are mediated through a family of five G-protein coupled receptors (SSTR1-5). The development of antagonists for these receptors is a valuable strategy for investigating the physiological roles of endogenous somatostatin and for potential therapeutic applications where blockade of somatostatin signaling is desired.

AC-178335 was identified as a potent SRIF antagonist with no detectable agonist activity. It is a linear hexapeptide with the amino acid sequence Ac-{d-(His-Phe-Ile-Arg-Trp-Phe)}-NH₂. This guide serves as a technical resource for researchers working with or developing similar peptide-based therapeutics.

Discovery of AC-178335

AC-178335 was discovered through the screening of a synthetic combinatorial hexapeptide library containing 6.4×10^7 unique peptides. The library was screened in a stepwise, iterative fashion to identify a pure SRIF antagonist. This high-throughput screening approach enabled the rapid identification of a lead compound with desirable antagonistic properties.

Synthesis of AC-178335

The synthesis of **AC-178335**, a C-terminally amidated and N-terminally acetylated hexapeptide composed of D-amino acids, is achieved through solid-phase peptide synthesis (SPPS) using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.

Experimental Protocol: Solid-Phase Peptide Synthesis of AC-178335

- **Resin Preparation:** A Rink Amide resin is used as the solid support to generate the C-terminal amide upon cleavage. The resin is swelled in a suitable solvent such as N,N-dimethylformamide (DMF).
- **Fmoc Deprotection:** The Fmoc protecting group on the resin is removed by treatment with a solution of 20% piperidine in DMF.
- **Amino Acid Coupling:** The first Fmoc-protected D-amino acid (Fmoc-D-Phe-OH) is activated using a coupling reagent such as HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) in the presence of a base like N,N-diisopropylethylamine (DIPEA) and coupled to the resin. The completion of the coupling reaction is monitored by a Kaiser test.
- **Iterative Cycles:** The steps of Fmoc deprotection and amino acid coupling are repeated for each subsequent D-amino acid in the sequence (Trp, Arg, Ile, Phe, His).

- **N-terminal Acetylation:** Following the final coupling and Fmoc deprotection, the N-terminus of the peptide is acetylated using a solution of acetic anhydride and a base in DMF.
- **Cleavage and Deprotection:** The peptide is cleaved from the resin, and the side-chain protecting groups are simultaneously removed by treatment with a cleavage cocktail, typically containing trifluoroacetic acid (TFA), water, and scavengers like triisopropylsilane (TIS) to protect sensitive residues.
- **Purification:** The crude peptide is precipitated with cold diethyl ether, dissolved in a minimal amount of a suitable solvent (e.g., water/acetonitrile mixture), and purified by reverse-phase high-performance liquid chromatography (RP-HPLC).
- **Characterization:** The purity and identity of the final peptide are confirmed by analytical RP-HPLC and mass spectrometry.

Biological Characterization

The biological activity of **AC-178335** was characterized through in vitro receptor binding and functional assays, as well as in vivo studies in animal models.

Quantitative Data Summary

Parameter	Value	Assay Type
Binding Affinity (K _i)	172 ± 12 nM	Competitive Radioligand Binding
Functional Potency (IC ₅₀)	5.1 ± 1.4 µM	Adenylate Cyclase Inhibition
In Vivo Activity	Induces GH Release	Anesthetized Rat Model

Experimental Protocols

This assay determines the affinity of **AC-178335** for the somatostatin receptor, specifically the SSTR2 subtype.

- **Cell Culture and Membrane Preparation:** Chinese Hamster Ovary (CHO) cells stably expressing the human SSTR2 are cultured to confluence. The cells are harvested, and a crude membrane preparation is obtained by homogenization and centrifugation.

- Radioligand: A radiolabeled somatostatin analog, such as ^{125}I -[Tyr¹¹]-Somatostatin-14, is used as the competing ligand.
- Competitive Binding: The cell membranes are incubated with a fixed concentration of the radioligand and varying concentrations of the unlabeled competitor (**AC-178335**).
- Incubation and Filtration: The binding reaction is allowed to reach equilibrium. The bound radioligand is then separated from the unbound by rapid filtration through a glass fiber filter.
- Quantification: The radioactivity retained on the filters is measured using a gamma counter.
- Data Analysis: The data are analyzed using non-linear regression to determine the IC₅₀ (the concentration of **AC-178335** that inhibits 50% of the specific binding of the radioligand). The K_i (inhibition constant) is then calculated using the Cheng-Prusoff equation.

This functional assay measures the ability of **AC-178335** to block the SRIF-mediated inhibition of adenylate cyclase.

- Cell Culture: CHO cells expressing SSTR2 are used.
- Assay Buffer: The assay is performed in a buffer containing ATP (the substrate for adenylate cyclase) and an ATP-regenerating system.
- Stimulation and Inhibition: The cells are first stimulated with forskolin to activate adenylate cyclase. Then, a fixed concentration of somatostatin is added to inhibit the enzyme. The ability of increasing concentrations of **AC-178335** to reverse this inhibition is measured.
- cAMP Measurement: The reaction is stopped, and the amount of cyclic AMP (cAMP) produced is quantified using a commercially available enzyme-linked immunosorbent assay (ELISA) or radioimmunoassay (RIA) kit.
- Data Analysis: The concentration of **AC-178335** that causes a 50% reversal of the somatostatin-induced inhibition (IC₅₀) is determined by plotting the data and fitting to a sigmoidal dose-response curve.

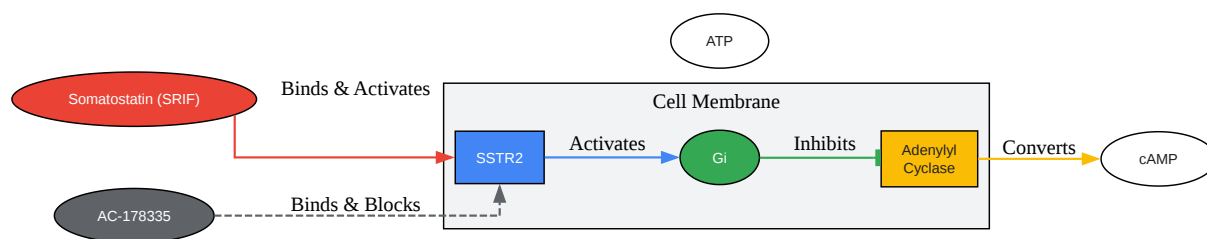
This assay assesses the ability of **AC-178335** to block the tonic inhibitory effect of endogenous somatostatin on growth hormone release in vivo.

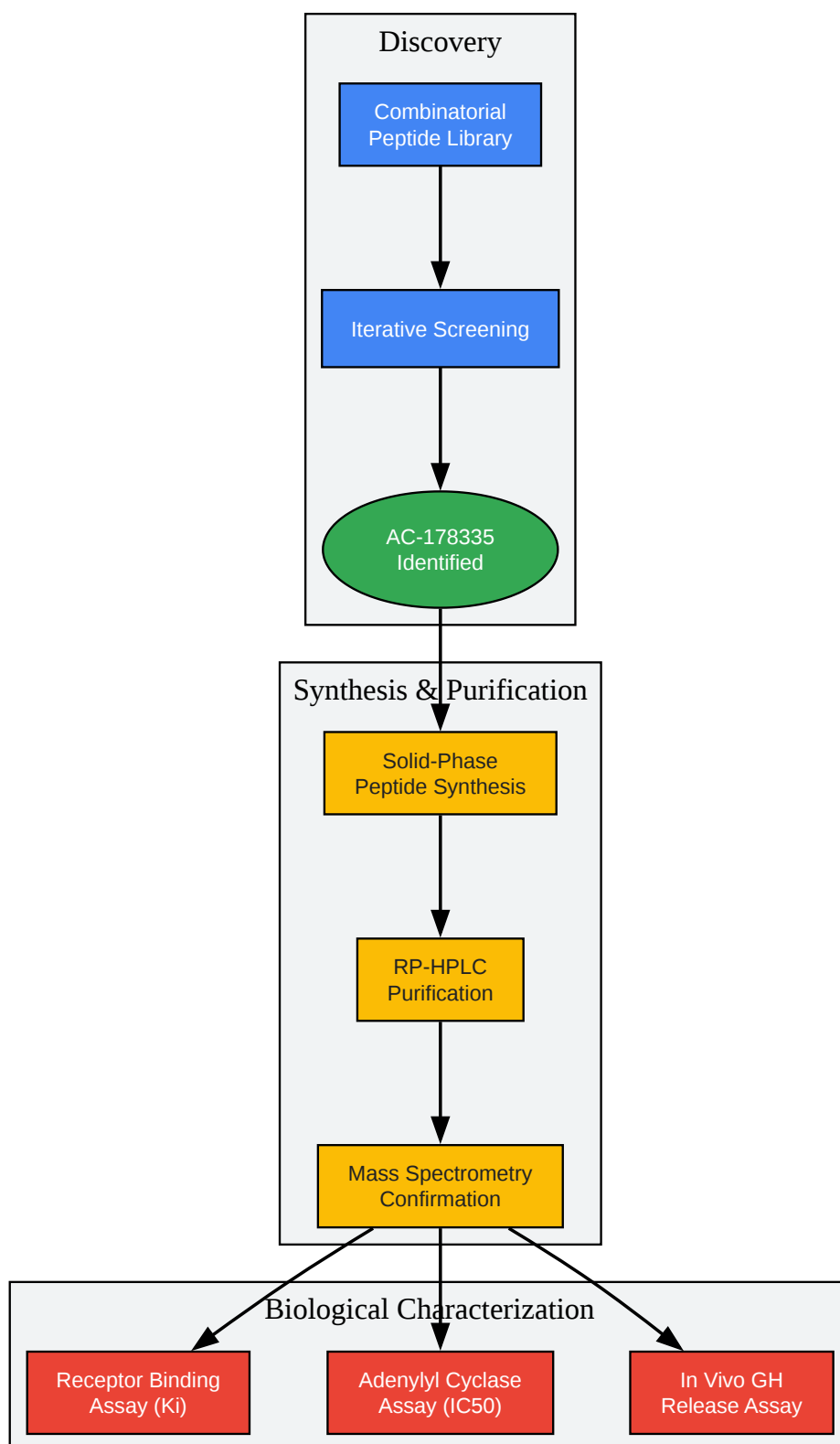
- **Animal Model:** Anesthetized male Sprague-Dawley rats are used.
- **Drug Administration:** A single intravenous dose of **AC-178335** (e.g., 50 micrograms) is administered. In some experiments, animals are pretreated with a long-acting SRIF agonist to confirm the antagonistic effect.
- **Blood Sampling:** Blood samples are collected at various time points before and after the administration of the peptide.
- **GH Measurement:** Plasma growth hormone levels are measured using a specific radioimmunoassay (RIA).
- **Data Analysis:** The change in plasma GH concentration over time is plotted to evaluate the effect of **AC-178335** on GH release.

Signaling Pathway and Experimental Workflow

Somatostatin Receptor Signaling Pathway

Somatostatin binding to its receptor (SSTR2) activates an inhibitory G-protein (Gi), which in turn inhibits the enzyme adenylyl cyclase. This leads to a decrease in the intracellular concentration of the second messenger cyclic AMP (cAMP). **AC-178335** acts as an antagonist by binding to the SSTR2 and preventing somatostatin from binding and initiating this signaling cascade.





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